

# An In-depth Technical Guide to the Molecular Structure of Cellotetraose

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cellotetraose

Cat. No.: B013520

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Cellotetraose** is a tetrasaccharide, a carbohydrate composed of four D-glucose units linked by  $\beta$ -1,4 glycosidic bonds. As a fundamental repeating unit of cellulose, the most abundant biopolymer on Earth, **cellotetraose** serves as a crucial model compound for studying cellulose structure and enzymatic degradation. Its well-defined structure makes it an invaluable tool in various research fields, including biofuel development, enzymology, and materials science. Furthermore, recent studies have highlighted its role as a signaling molecule in plant defense mechanisms and its potential as a prebiotic in promoting gut health, opening new avenues for its application in agriculture and medicine.<sup>[1]</sup> This guide provides a comprehensive overview of the molecular structure of **cellotetraose**, including its physicochemical properties, detailed experimental protocols for its synthesis and analysis, and its role in biological pathways.

## Molecular Structure and Properties

**Cellotetraose** is a linear oligosaccharide with the chemical formula  $C_{24}H_{42}O_{21}$ .<sup>[2]</sup> The molecule consists of four glucose monomers in the pyranose form, connected by  $\beta$ -1,4 glycosidic linkages. This specific linkage results in a straight-chain conformation, which is characteristic of cellulose. The terminal glucose unit at one end possesses a reducing hemiacetal group, while the other end has a non-reducing terminus.

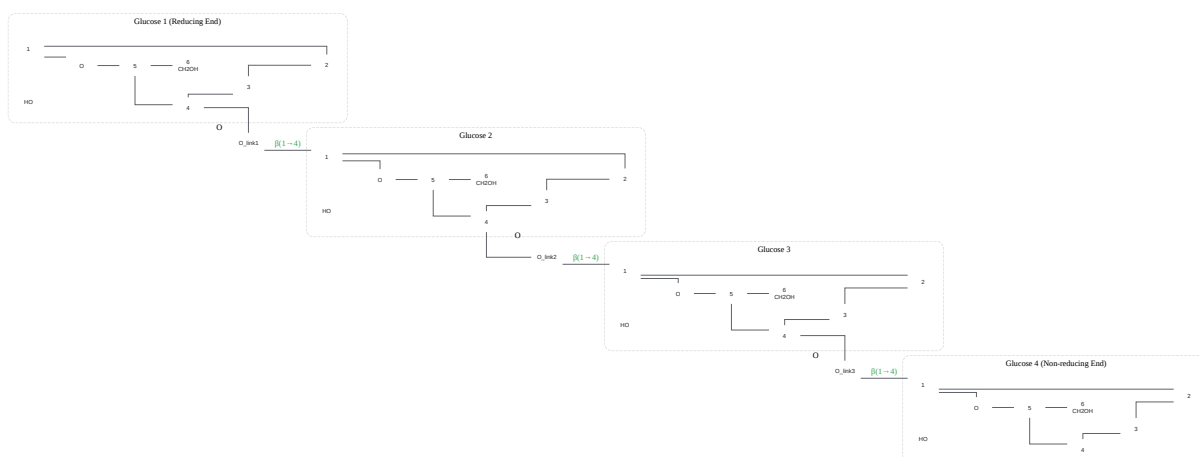
## Physicochemical Properties

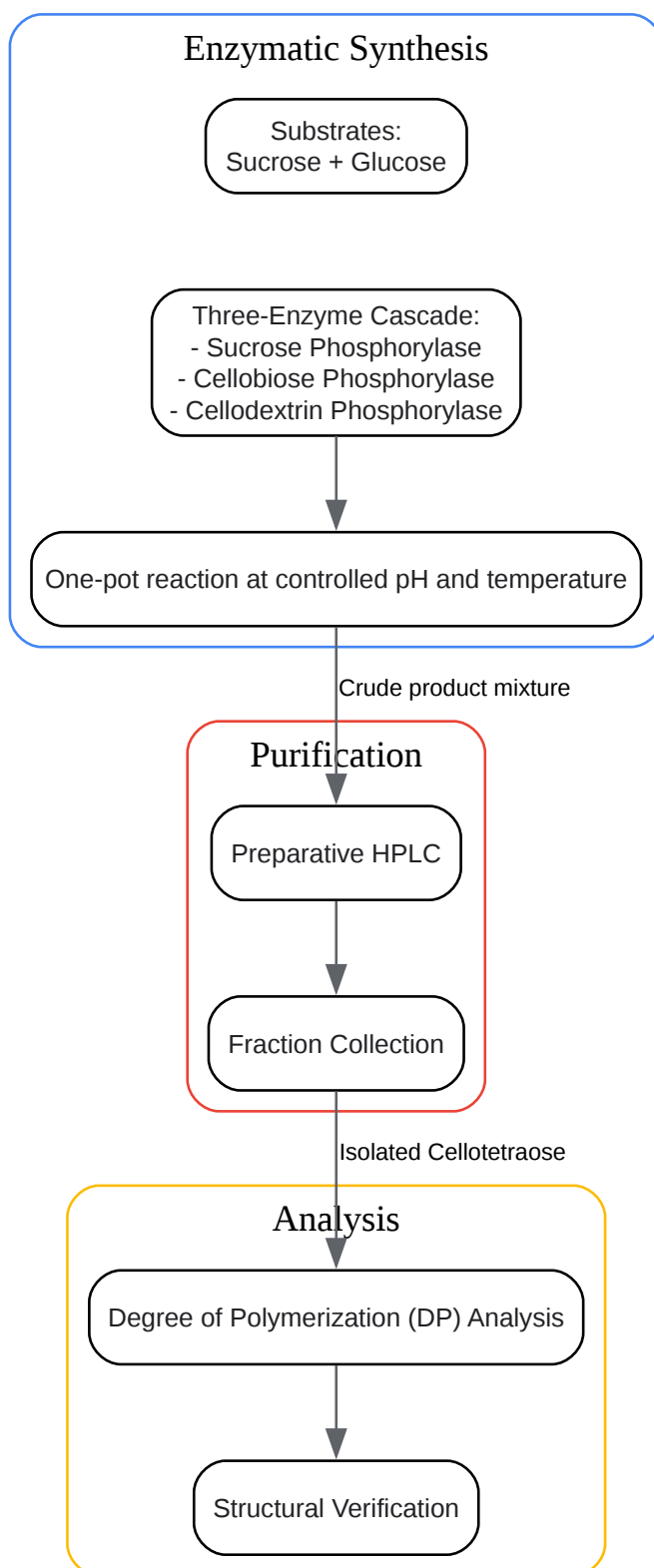
A summary of the key quantitative data for **cellotetraose** is presented in the table below.

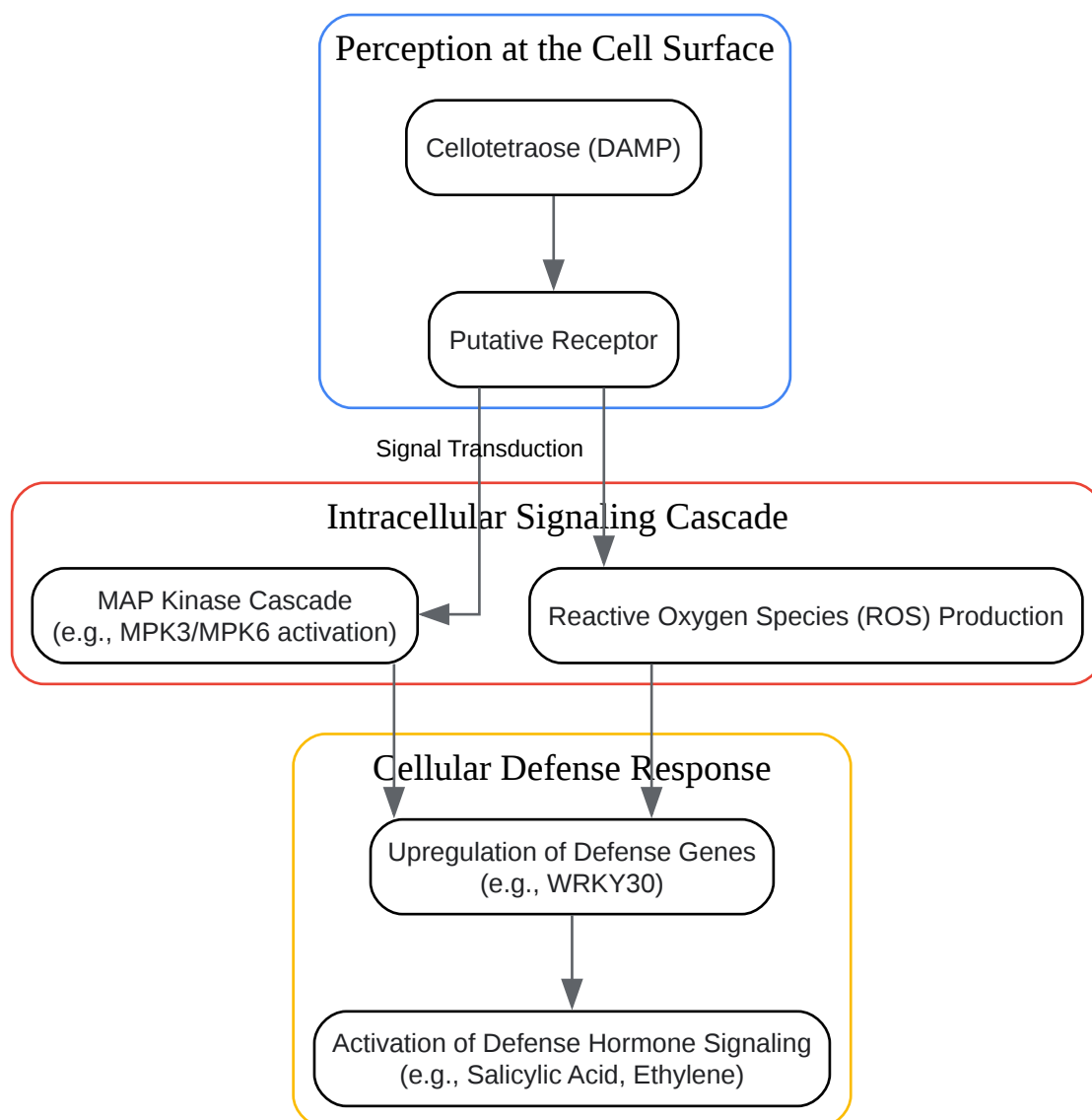
Property	Value	Source
Molecular Formula	C <sub>24</sub> H <sub>42</sub> O <sub>21</sub>	PubChem[2]
Molecular Weight	666.58 g/mol	PubChem[2]
CAS Number	38819-01-1	PubChem[2]
Appearance	White crystalline powder	
Melting Point	252 °C (decomposition)	
Optical Rotation ([α] <sub>D</sub> )	+21.7° (c=3.38 in water)	[3]
Computed XLogP3-AA	-9.3	PubChem[2]

## 2D Molecular Structure

The 2D structure of **cellotetraose**, illustrating the β-1,4 glycosidic bonds between the four glucose units, is depicted below.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]

- 2. Cellotetraose | C<sub>24</sub>H<sub>42</sub>O<sub>21</sub> | CID 170125 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fpl.fs.usda.gov [fpl.fs.usda.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Molecular Structure of Cellotetraose]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013520#what-is-the-molecular-structure-of-cellotetraose]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)